

Application Notes: Cerium(IV) Ammonium Nitrate for Benzylic C-H Oxidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cerium(IV) ammonium nitrate*

Cat. No.: *B239454*

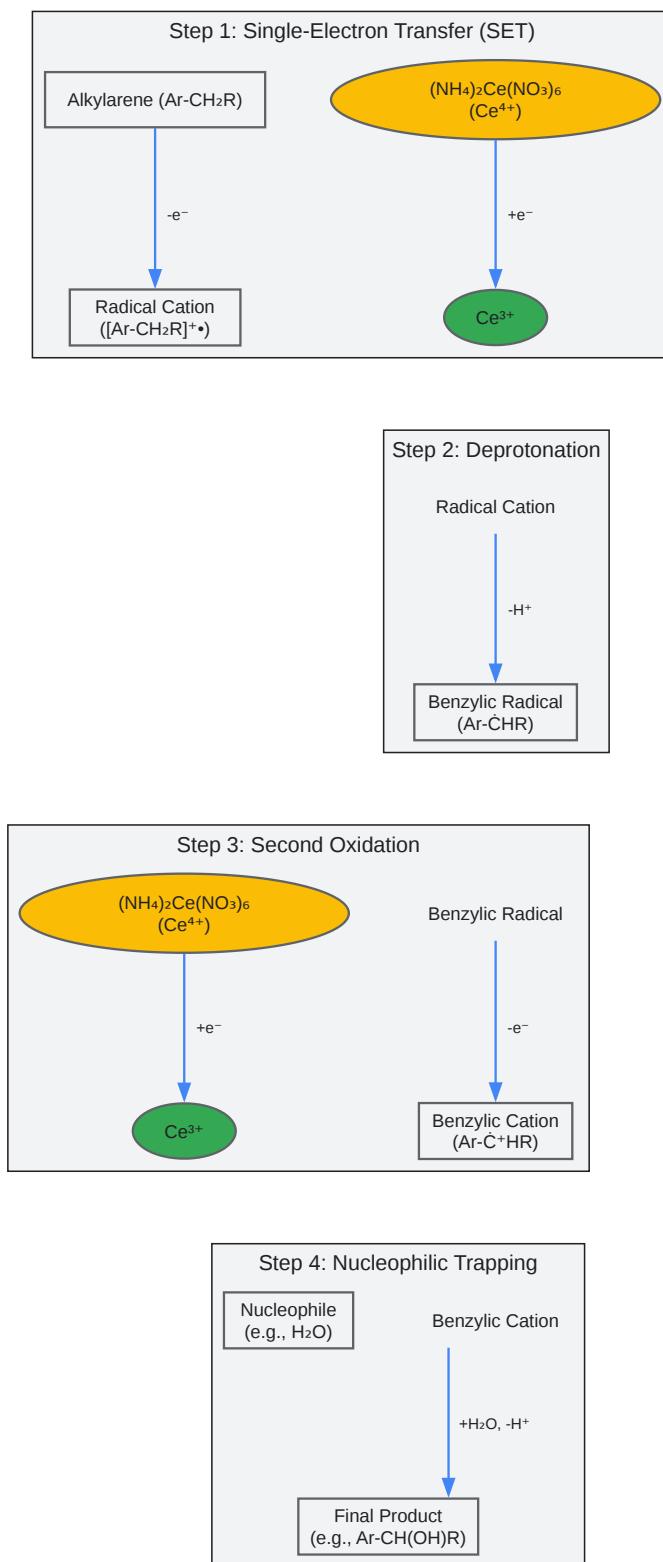
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Introduction

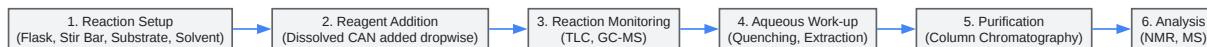
Cerium(IV) Ammonium Nitrate, commonly known as CAN or Ceric Ammonium Nitrate, is a powerful one-electron oxidizing agent widely employed in organic synthesis.^{[1][2]} With the formula $(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$, this orange-red crystalline solid is valued for its low toxicity, affordability, and solubility in water and various organic solvents.^{[3][4]} One of its most significant applications is the selective oxidation of benzylic C-H bonds—a transformation of paramount importance in the synthesis of fine chemicals and pharmaceutical intermediates. This process allows for the direct conversion of readily available alkylarenes into valuable carbonyl compounds, such as aldehydes and ketones.^{[3][4]}

Mechanism of Action

The oxidation of benzylic C-H bonds by CAN is generally understood to proceed through a single-electron transfer (SET) mechanism.^[2] The cerium(IV) center acts as the one-electron oxidant. The reaction is initiated by the transfer of an electron from the electron-rich aromatic ring of the substrate to the Ce(IV) ion, generating a radical cation intermediate and reducing the cerium to its Ce(III) state. Subsequent deprotonation of the benzylic position by a base (such as a nitrate ion or solvent molecule) yields a benzylic radical. This radical is then rapidly oxidized by a second equivalent of CAN to form a benzylic cation, which is subsequently trapped by a nucleophile (often water or an alcohol from the solvent system) to yield the final oxidized product after deprotonation.



Proposed Mechanism for CAN-Mediated Benzyllic C-H Oxidation



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References

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- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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- To cite this document: BenchChem. [Application Notes: Cerium(IV) Ammonium Nitrate for Benzylic C-H Oxidation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b239454#cerium-iv-ammonium-nitrate-as-a-reagent-for-benzylic-c-h-oxidation\]](https://www.benchchem.com/product/b239454#cerium-iv-ammonium-nitrate-as-a-reagent-for-benzylic-c-h-oxidation)

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